

IWP-2 Solubility and Storage

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Compound Focus: IWP-2

CAS No.: 686770-61-6

Cat. No.: S548507

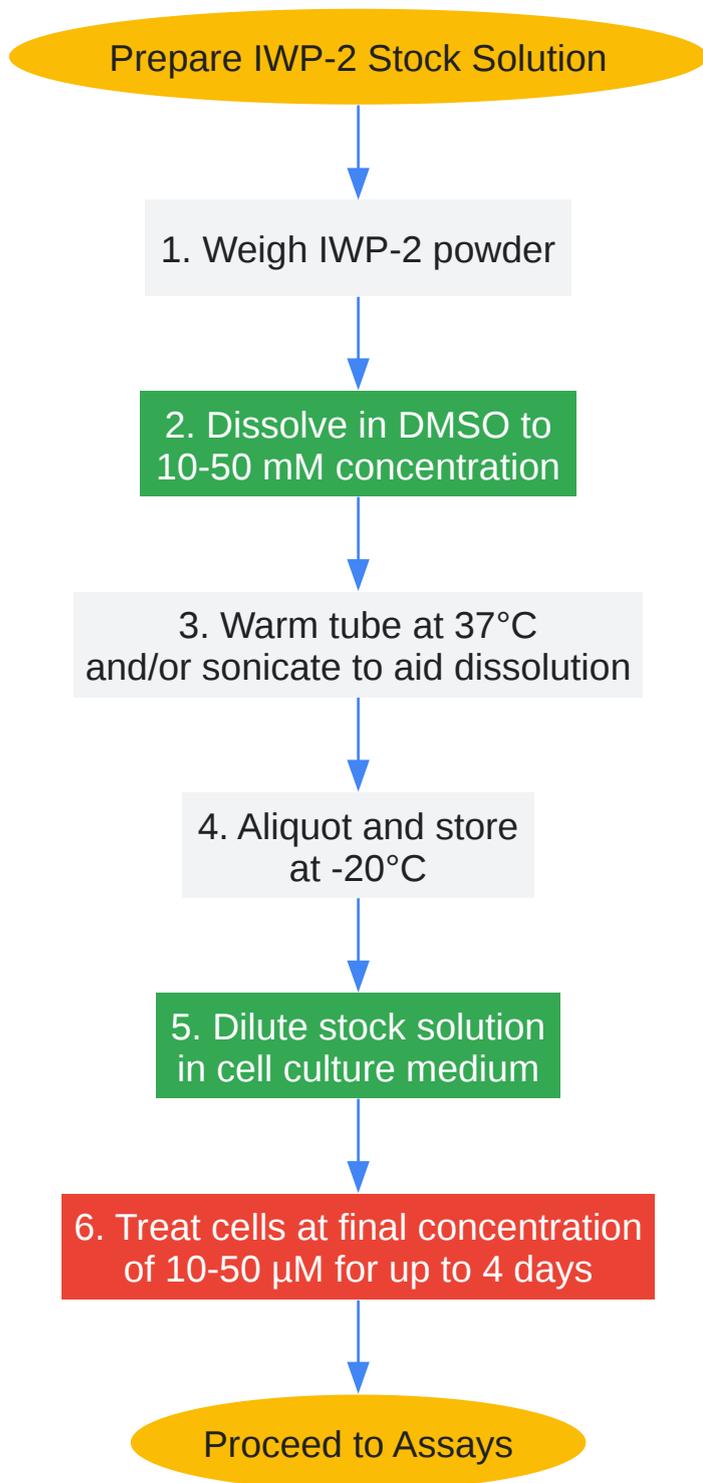
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The table below summarizes the fundamental data for handling **IWP-2**, gathered from manufacturer specifications and a research publication [1] [2].

Property	Specification
Recommended Solvent	Dimethyl Sulfoxide (DMSO) [1] [2]
Max Concentration in DMSO	2.33 - 23.35 mg/mL (5 - 50 mM) with gentle warming [1] [2]
Solubility in Water	Insoluble [2]
Solubility in Ethanol	Insoluble [2]
Long-Term Storage	Store as a solid at -20°C or +4°C [1] [2]
Stock Solution Stability	Can be stored below -20°C for several months; use up solutions soon after preparation [2]

Experimental Protocol for In Vitro Use

The following workflow details a standard protocol for using **IWP-2** in cell culture experiments, based on its application in a gastric cancer study [3] [2].



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Key Steps Explained:

- **Stock Solution Preparation:** A stock solution is prepared at a high concentration (e.g., 10-50 mM) in DMSO. Gentle warming to 37°C for about 10 minutes and brief sonication are recommended to

ensure the compound is fully dissolved [2].

- **Cell Treatment:** The stock solution is diluted thousands of times in the cell culture medium to achieve the desired final working concentration, which typically ranges from **10 to 50 μM** [3] [2]. At this level, the concentration of DMSO is sufficiently low to be non-toxic to most cell types.
- **Treatment Duration:** Treatments can be prolonged, as demonstrated in a study on gastric cancer cells where **IWP-2** was effective over a four-day period [3].

Troubleshooting Guide

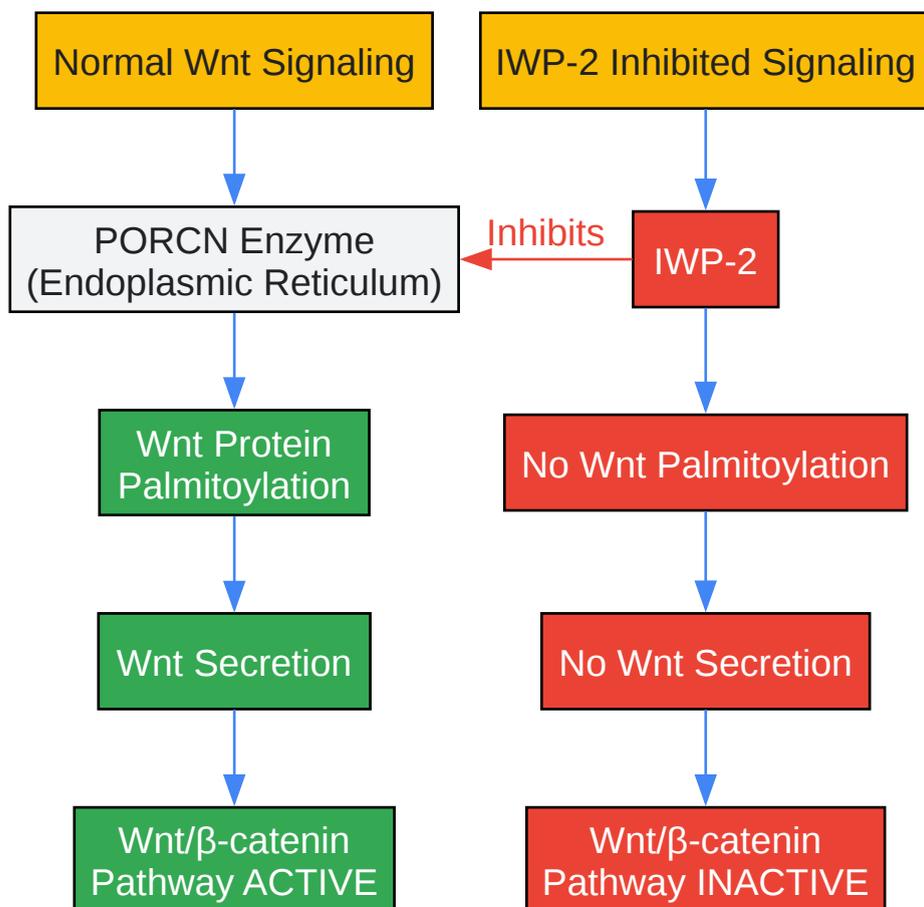
Here are solutions to common problems you might encounter when working with **IWP-2**.

Problem	Possible Cause	Solution
Compound won't dissolve	Solvent or method is incorrect.	Use pure, anhydrous DMSO and apply gentle warming (37°C) and brief sonication [2].
Precipitation in stock	Stock solution is unstable or was stored incorrectly.	Ensure proper storage at -20°C, avoid repeated freeze-thaw cycles by aliquoting, and confirm the solution is clear after warming [2].
No biological effect	Low bioavailability; target not conserved.	Verify activity in your specific cell model. Note that low in vivo bioavailability has been reported in some models like zebrafish [2].

Background & Mechanism of Action

IWP-2 is a potent small-molecule inhibitor that targets the Wnt signaling pathway. Its specific target is **Porcupine (PORCN)**, a membrane-bound O-acyltransferase located in the endoplasmic reticulum [3] [2].

PORCN is essential for the post-translational modification of Wnt proteins; it adds a palmitoyl group to Wnts in a process known as palmitoylation. This modification is critical for Wnt protein activity, secretion, and its ability to bind to receptors on receiving cells. By inhibiting PORCN, **IWP-2** disrupts the production and release of active Wnt ligands, thereby suppressing the entire downstream Wnt/ β -catenin signaling cascade [3] [2]. This mechanism is illustrated below.



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References

1. IWP 2 | PORCN [tocris.com]
2. IWP-2 - Wnt Production and PORCN Inhibitor [apexbt.com]
3. Inhibition of the Wnt palmitoyltransferase porcupine ... [pmc.ncbi.nlm.nih.gov]

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